

# Physical characteristics of 5-Bromo-2-hydroxybenzonitrile (melting point, solubility)

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## Compound of Interest

Compound Name: 5-Bromo-2-hydroxybenzonitrile

Cat. No.: B1273605

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## A Technical Guide to the Physical Characteristics of 5-Bromo-2-hydroxybenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of **5-Bromo-2-hydroxybenzonitrile**, a key intermediate in the synthesis of various biologically active compounds. This document outlines its melting point and solubility, provides detailed experimental protocols for their determination, and illustrates its central role in synthetic pathways.

## Core Physical Properties

**5-Bromo-2-hydroxybenzonitrile** is a solid, typically appearing as a white to off-white or pale yellow crystalline powder.<sup>[1][2]</sup> Its stability is generally good under normal conditions, though it is sensitive to strong acids, bases, and oxidizing agents.<sup>[2]</sup>

## Melting Point

The reported melting point of **5-Bromo-2-hydroxybenzonitrile** shows notable variation across different sources. This variability may be attributed to differences in the purity of the sample or the specific experimental conditions employed for determination. Researchers should consider

recrystallization of the compound to ensure purity before characterization. A publication in Acta Crystallographica Section E mentions recrystallizing the compound from chloroform for crystal structure analysis.[\[3\]](#)

Melting Point Range (°C)	Source(s)
95 - 98	Nanjing Finechem Holding Co.,Limited <a href="#">[2]</a>
104 - 106	Unnamed Supplier <a href="#">[1]</a>
158 - 162	TCI AMERICA <a href="#">[4]</a>
158 - 163	Sigma-Aldrich, Alfa Chemistry <a href="#">[5]</a>

## Solubility

The solubility of **5-Bromo-2-hydroxybenzonitrile** has been described qualitatively. It exhibits low solubility in water and is soluble in common organic solvents such as ethanol and acetone. [\[2\]](#) One source also indicates slight solubility in methanol.[\[6\]](#) For drug development and synthesis, understanding its solubility profile in various solvent systems is crucial for reaction setup, purification, and formulation.

Solvent	Solubility	Source(s)
Water	Low solubility	Nanjing Finechem Holding Co.,Limited <a href="#">[2]</a>
Ethanol	Soluble	Nanjing Finechem Holding Co.,Limited <a href="#">[2]</a> , ChemBK <a href="#">[7]</a>
Acetone	Soluble	Nanjing Finechem Holding Co.,Limited <a href="#">[2]</a>
Ethers	Soluble	ChemBK <a href="#">[7]</a>
Methanol	Slightly soluble	ChemicalBook <a href="#">[6]</a>

## Experimental Protocols

The following sections detail standardized methodologies for the determination of the physical properties discussed above.

## Melting Point Determination (Capillary Method)

This protocol describes a general and widely accepted method for determining the melting point of a crystalline organic solid.[8][9]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation:
  - Ensure the **5-Bromo-2-hydroxybenzonitrile** sample is completely dry and in a fine powder form. If necessary, gently grind the crystals using a mortar and pestle.
  - Introduce the powdered sample into the open end of a capillary tube.
  - Compact the sample at the sealed end of the tube by tapping the tube gently on a hard surface or by dropping it through a long glass tube. The packed sample height should be approximately 2-3 mm for accurate results.[10]
- Measurement:
  - Place the capillary tube into the heating block of the melting point apparatus.
  - Set the initial temperature to approximately 10-15°C below the expected melting point.[8][10]

- Heat the sample rapidly at first, then slow the heating rate to 1-2°C per minute as the temperature approaches the expected melting point.[8]
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the last solid crystal melts (the end of the melting range).
- Reporting:
  - The melting point is reported as a range from the temperature of initial melting to the temperature of complete liquefaction.
  - For high accuracy, perform the determination in triplicate and report the average range.

## Solubility Determination (Gravimetric Method)

This protocol provides a general procedure for quantitatively determining the solubility of **5-Bromo-2-hydroxybenzonitrile** in a specific solvent.

### Apparatus:

- Analytical balance
- Vials with screw caps
- Constant temperature bath or shaker
- Centrifuge
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filters)

### Procedure:

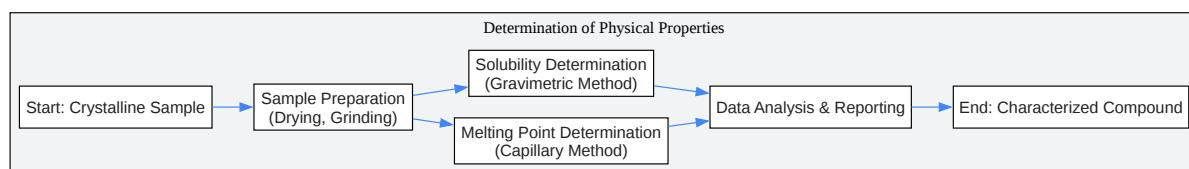
- Sample Preparation:

- Add an excess amount of **5-Bromo-2-hydroxybenzonitrile** to a pre-weighed vial.
- Record the total mass of the vial and the compound.
- Equilibration:
  - Add a known volume of the desired solvent (e.g., ethanol, acetone, water) to the vial.
  - Seal the vial and place it in a constant temperature bath or shaker set to the desired temperature (e.g., 25°C).
  - Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation:
  - Allow the vial to stand undisturbed at the constant temperature to let the excess solid settle.
  - For finer suspensions, centrifuge the vial to pellet the undissolved solid.
- Analysis:
  - Carefully withdraw a known volume of the supernatant (the saturated solution) using a pipette, ensuring no solid particles are transferred. Filtering the supernatant through a syringe filter is recommended.
  - Transfer the aliquot of the saturated solution to a pre-weighed container (e.g., a watch glass or evaporating dish).
  - Evaporate the solvent completely under controlled conditions (e.g., in a fume hood or under a gentle stream of nitrogen).
  - Once the solvent is fully evaporated, weigh the container with the dried solute.
- Calculation:
  - Calculate the mass of the dissolved **5-Bromo-2-hydroxybenzonitrile** in the aliquot.

- Determine the solubility in units such as grams per 100 mL ( g/100 mL) or moles per liter (mol/L).

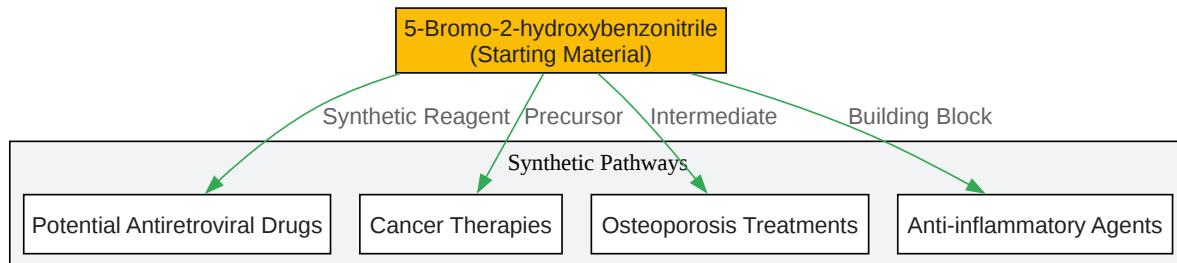
## Mandatory Visualizations

The following diagrams illustrate the logical workflow of key processes related to **5-Bromo-2-hydroxybenzonitrile**.



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Caption: Workflow for the determination of physical properties.



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Caption: Role in the synthesis of bioactive compounds.[3][11]

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